

2-Methoxyphenylboronic acid physical properties

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Compound of Interest

Compound Name: 2-Methoxyphenylboronic acid

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An In-depth Technical Guide to the Physical Properties of **2-Methoxyphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxyphenylboronic acid**, a versatile reagent widely utilized in organic synthesis and medicinal chemistry.^[1] This document details its key physical characteristics, outlines standardized experimental protocols for their determination, and illustrates relevant chemical processes and workflows.

Core Physical and Chemical Properties

2-Methoxyphenylboronic acid, also known as o-Anisylboronic acid, is an arylboronic acid recognized for its critical role as a building block in the synthesis of complex organic molecules, including pharmaceuticals and advanced materials.^{[1][2]} Its utility is most prominent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.^{[1][2]}

Data Summary

The quantitative physical properties of **2-Methoxyphenylboronic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ BO ₃	[1][3]
Molecular Weight	151.96 g/mol	[1][3][4][5]
Appearance	White to off-white crystalline powder or crystals	[1][6]
Melting Point	105-110 °C	[1][4][5][7]
Boiling Point	319.3 ± 44.0 °C (Predicted)	[2][7]
pKa	8.55 ± 0.58 (Predicted)	[2][8]
Solubility	Insoluble in water; Slightly soluble in Chloroform and Ethyl Acetate; Soluble in Methanol.	[2][7][9]
CAS Number	5720-06-9	[1][3][4]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-Methoxyphenylboronic acid** are provided below. These protocols are generalized from standard laboratory techniques.

Melting Point Determination

The melting point is a crucial indicator of purity for a solid organic compound. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[2]

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** Place a small amount of dry **2-Methoxyphenylboronic acid** powder on a clean, dry surface. Gently press the open end of a glass capillary tube into the powder to collect a small sample. Tap the sealed end of the capillary on a hard surface to pack the sample down to a height of 1-2 mm.[7][9]

- Apparatus Setup: Place the prepared capillary tube into the sample holder of a melting point apparatus (e.g., Mel-Temp).^[2]
- Approximate Determination: Heat the apparatus rapidly to obtain an approximate melting point. This provides a target range for a more accurate measurement.^[2]
- Accurate Determination: Allow the apparatus to cool. Prepare a new sample and heat it quickly to about 15-20°C below the approximate melting point. Then, reduce the heating rate to approximately 1-2°C per minute.^{[2][3]}
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).^{[2][7]} Repeat the measurement with a fresh sample to ensure consistency.

Solubility Determination

Solubility provides insight into the polarity of a molecule and helps in selecting appropriate solvents for reactions and purifications. The principle "like dissolves like" is a fundamental guide.^[10]

Methodology: Qualitative Solubility Test

- Preparation: Place approximately 25 mg of **2-Methoxyphenylboronic acid** into a small test tube.
- Solvent Addition: Add the chosen solvent (e.g., water, methanol, ethyl acetate) dropwise, in 0.25 mL increments, up to a total volume of approximately 1.5 mL.
- Observation: After each addition, vigorously shake or stir the mixture and observe if the solid dissolves.^{[5][6]}
- Classification:
 - Soluble: The entire solid dissolves completely, forming a homogeneous solution.
 - Slightly Soluble: A noticeable amount of solid dissolves, but some remains undissolved.

- Insoluble: The solid does not appear to dissolve at all.
- Testing Multiple Solvents: Repeat the procedure with a range of solvents of varying polarities (e.g., water, methanol, chloroform, hexane) to create a solubility profile.

pKa Determination

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. For boronic acids, the pKa reflects the equilibrium between the neutral trigonal planar acid and the anionic tetrahedral boronate species. This property is crucial for understanding its reactivity, particularly in base-mediated reactions like the Suzuki coupling.[\[11\]](#)

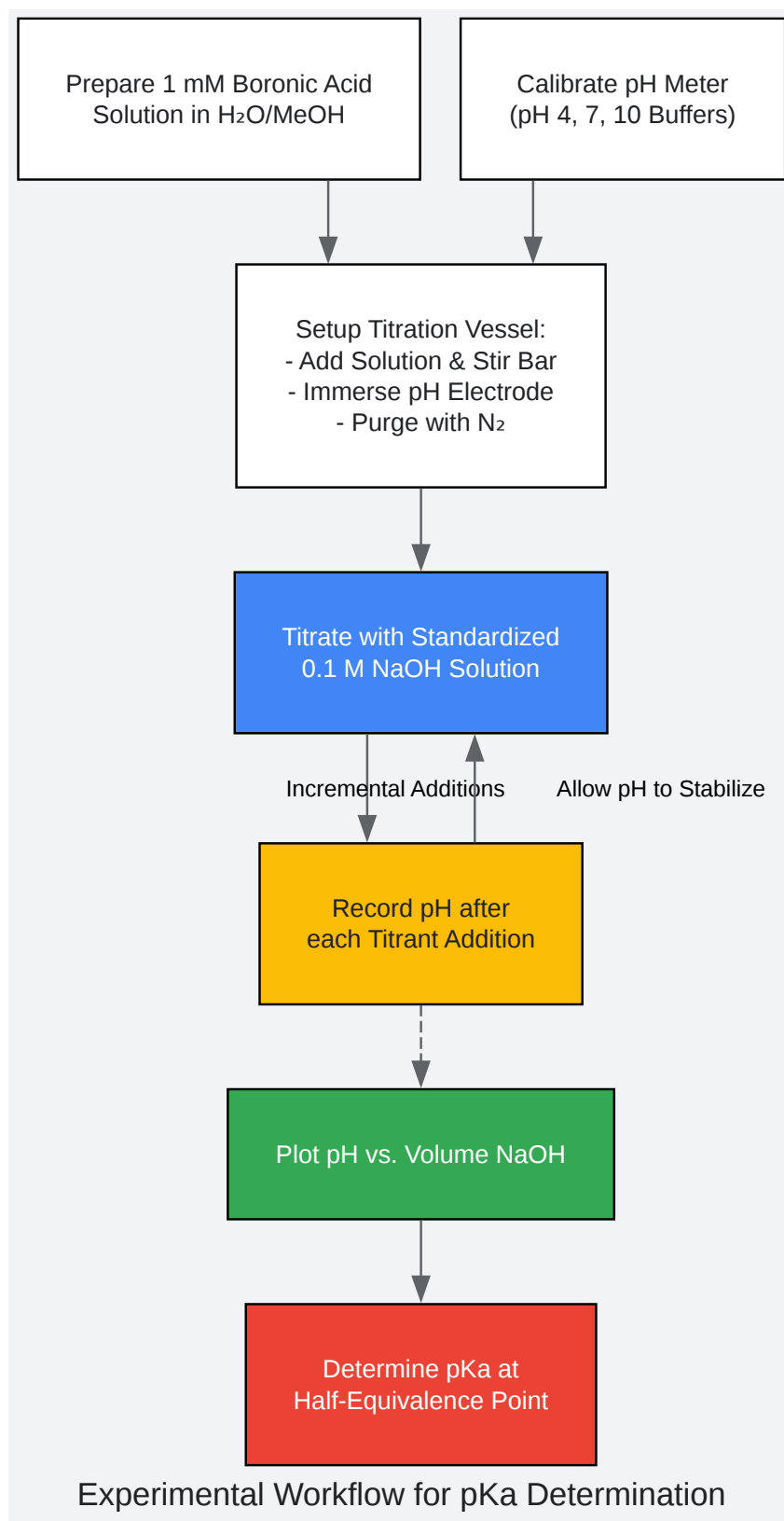
Methodology: Potentiometric Titration

- Solution Preparation: Accurately weigh a sample of **2-Methoxyphenylboronic acid** and dissolve it in a suitable solvent system (often a mixture of water and an organic co-solvent like methanol due to limited water solubility) to create a solution of known concentration (e.g., 1 mM).[\[12\]](#)[\[13\]](#) To maintain constant ionic strength, a salt such as KCl (0.15 M) can be added.[\[12\]](#)
- Apparatus Calibration: Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).[\[12\]](#)[\[13\]](#)
- Titration Setup: Place the boronic acid solution in a beaker with a magnetic stirrer. Immerse the calibrated pH electrode in the solution. Purge the solution with an inert gas like nitrogen to remove dissolved CO₂, which can interfere with the measurement.[\[12\]](#)
- Titration: Add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.[\[13\]](#)
- Data Collection: After each addition of titrant, allow the pH to stabilize and record the pH value and the total volume of titrant added. Continue this process well past the equivalence point.
- Analysis: Plot the recorded pH values against the volume of NaOH added to generate a titration curve. The pKa is the pH at the half-equivalence point, which corresponds to the

inflection point of the curve.^[14] The experiment should be repeated multiple times to ensure accuracy.^[12]

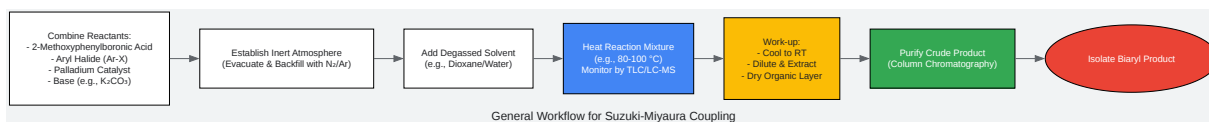
Visualizations: Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key experimental and logical workflows related to **2-Methoxyphenylboronic acid**.



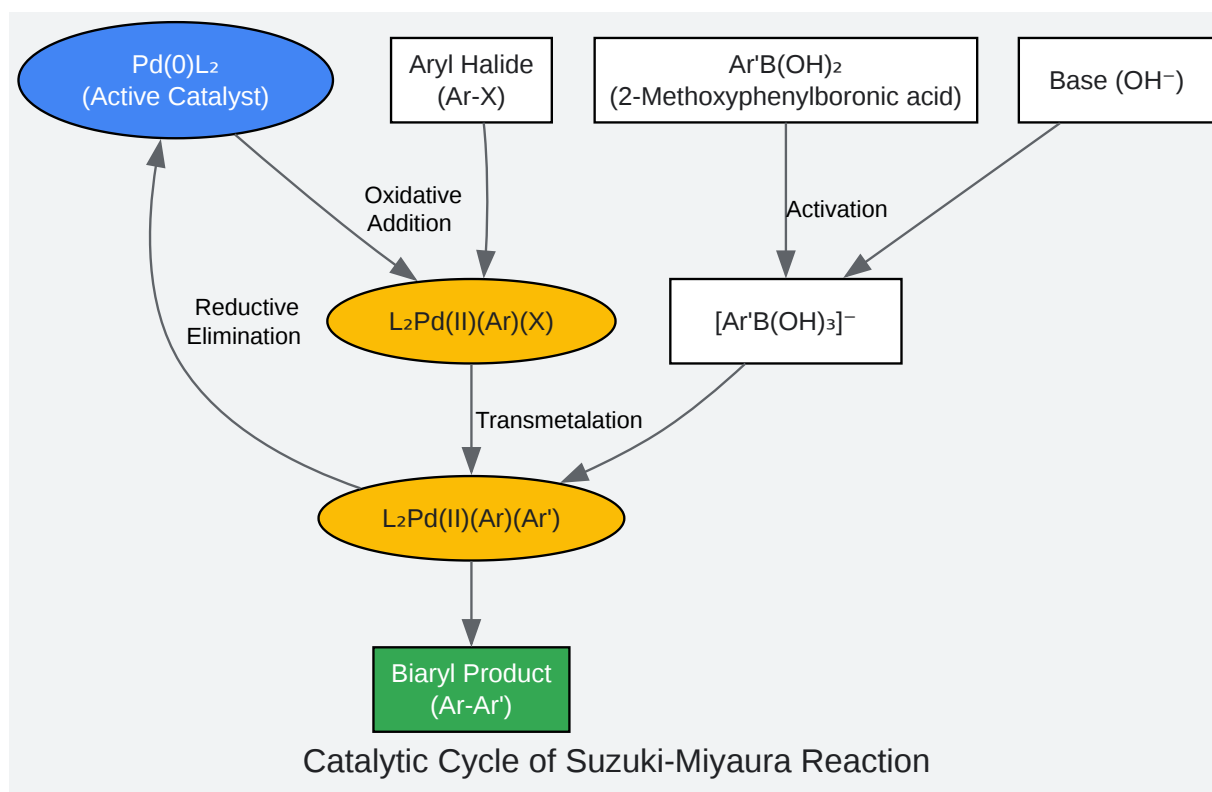
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Caption: Workflow for determining the pKa of a boronic acid via potentiometric titration.



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Caption: A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.



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Caption: The key mechanistic steps in the palladium-catalyzed Suzuki-Miyaura coupling cycle.
[15][16]

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